UBP646 positive allosteric modulator properties

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Compound of Interest	
Compound Name:	*UBP646*
CAS No.:	*1333213-35-6*
Cat. No.:	*B611535*

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Technical Monograph: **UBP646** Positive Allosteric Modulator Properties

Executive Summary

UBP646 (9-(4-methylpent-1-yl)phenanthrene-3-carboxylic acid) is a synthetic small molecule belonging to the phenanthrene carboxylic acid class. It functions as a Positive Allosteric Modulator (PAM) of N-methyl-D-aspartate receptors (NMDARs). Unlike orthosteric agonists (glutamate, NMDA) or co-agonists (glycine, D-serine), **UBP646** binds to a distinct allosteric site, enhancing receptor function without activating the channel in the absence of agonists.

While **UBP646** acts as a "pan-potentiator" capable of enhancing currents across all major GluN2 subunits (GluN2A–D), it exhibits a marked efficacy preference for GluN1/GluN2D receptors. This profile makes it a critical tool for investigating the physiological role of GluN2D-containing receptors, particularly in interneuron signaling and synaptic plasticity.

Physicochemical Properties

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Property	Detail
Chemical Name	9-(4-methylpent-1-yl)phenanthrene-3-carboxylic acid
CAS Number	1333213-35-6
Molecular Formula	
Molecular Weight	~306.4 g/mol
Solubility	Soluble in DMSO (>10 mM); Ethanol. Poorly soluble in water.
Appearance	Off-white to yellow solid
Stock Storage	-20°C in desiccated environment; protect from light.

Structural Insight: The molecule features a rigid phenanthrene core which provides the scaffold for binding, while the hydrophobic iso-hexyl tail (4-methylpent-1-yl) at the 9-position is critical for its allosteric potency. The carboxylic acid at position 3 likely engages in electrostatic interactions or hydrogen bonding within the allosteric pocket.

Pharmacological Profile

Mechanism of Action (MoA)

UBP646 potentiates NMDAR currents by stabilizing the Ligand-Binding Domain (LBD) in an active, agonist-bound conformation. This stabilization reduces the rate of receptor deactivation and increases the channel open probability (

).

- Binding Site: Distinct from the orthosteric glutamate/glycine sites, the ion channel pore, and the N-terminal Regulatory Domain (NTD). Evidence suggests binding occurs at the interface of the GluN1/GluN2 LBD dimers.
- Effect: Increases the maximal current response (

) elicited by saturating or sub-saturating concentrations of agonists.

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- Selectivity:
  - GluN2D: Highest relative potentiation.
  - GluN2A/B/C: Moderate potentiation.
  - Note: This contrasts with related compounds like UBP512 (GluN2A potentiator / GluN2C/D inhibitor) or UBP710.

Signaling Pathway & Modulation

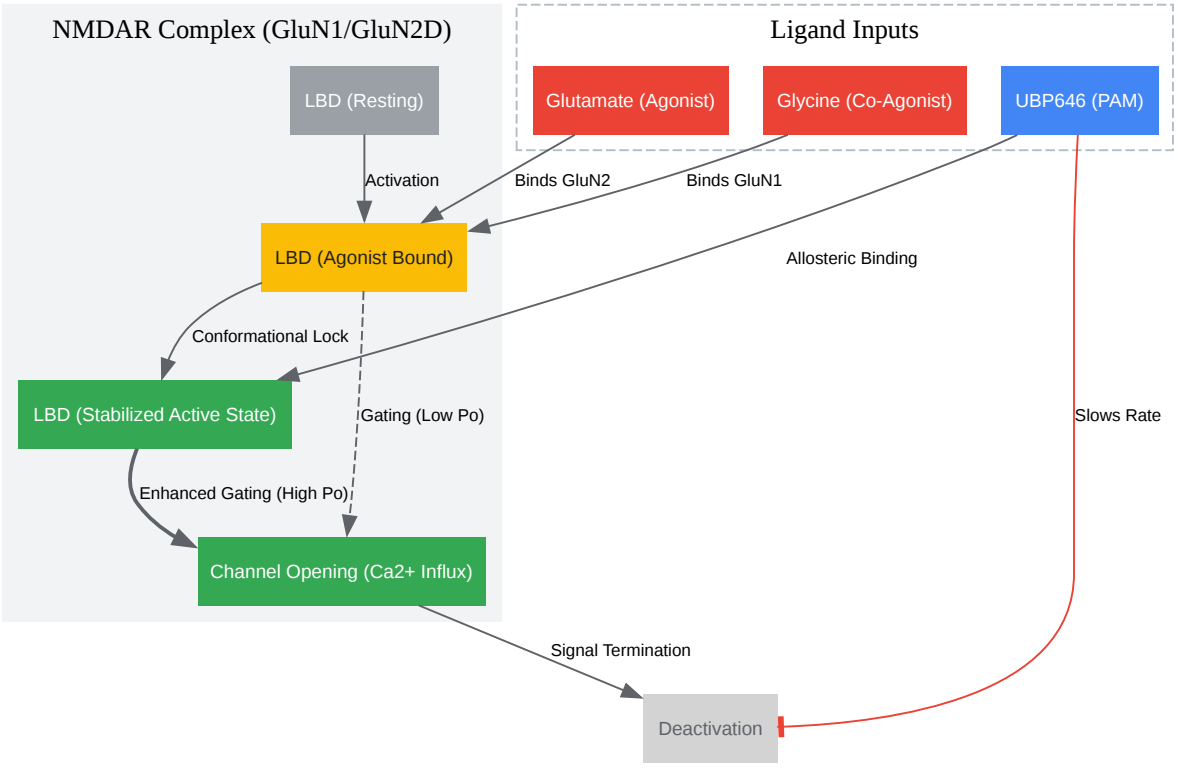

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Figure 1: Mechanism of **UBP646** modulation. **UBP646** binds to the agonist-bound receptor, stabilizing the active conformation and preventing rapid deactivation, thereby enhancing Calcium influx.

Experimental Protocols

To validate **UBP646** activity, Two-Electrode Voltage Clamp (TEVC) in Xenopus oocytes or Whole-Cell Patch Clamp in HEK293 cells expressing recombinant NMDARs is recommended.

Protocol A: In Vitro Electrophysiology (HEK293 Cells)

Objective: Quantify the potentiation factor of **UBP646** on GluN1/GluN2D receptors.

Reagents:

- Extracellular Solution (ECS): 140 mM NaCl, 5 mM KCl, 1 mM

  , 10 mM HEPES, pH 7.4. (Note: Omit

  to avoid voltage-dependent block unless recording at +40mV).
- Agonists: Glutamate (

  ), Glycine (

).
- **UBP646** Stock: 10 mM in DMSO. Dilute to working concentration (e.g., 3–30

) in ECS immediately before use. Final DMSO < 0.1%.

Workflow:

- Expression: Transfect HEK293 cells with cDNAs encoding GluN1 and GluN2D (ratio 1:1 or 1:2) 24–48 hours prior to recording.
- Baseline Recording:
  - Clamp cell at -60 mV.

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- Apply Agonist Solution (Glu + Gly) for 5 seconds.
- Record peak current (

).
- Wash with ECS for 20–30 seconds.

- Modulator Application:
  - Pre-apply **UBP646** alone for 10 seconds (check for direct agonist effect; should be zero).
  - Co-apply Agonist + **UBP646** for 5 seconds.
  - Record peak current (

).
- Analysis:
  - Calculate Potentiation % =

    .
  - A successful assay should yield >50% potentiation at

    for GluN2D subtypes.

Protocol B: Slice Electrophysiology (Hippocampal Interneurons)

Targeting GluN2D-rich interneurons in the Stratum Radiatum.

- Preparation: Acute hippocampal slices (300

) from P14–P21 rodents (GluN2D expression peaks early).
- Identification: Use GFP-tagged interneuron lines (e.g., GAD67-GFP) or morphological identification.

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- Pharmacology:
  - Isolate NMDAR currents: ACSF with DNQX (
    , AMPA blocker), Bicuculline (
    , GABA blocker), and low
    (
).
  - Stimulate Schaffer collaterals to evoke EPSCs.
  - Wash in **UBP646** (10-20
).
  - Observe increase in the slow-component of the NMDAR-EPSC (characteristic of GluN2D).

Data Interpretation & Reference Values

When characterizing **UBP646**, compare results against established reference ranges.

Receptor Subtype	Potentiation Profile	Notes
GluN1/GluN2D	High (++++)	Primary target. Increases open time significantly.
GluN1/GluN2A	Moderate (++)	Potentiates, but less efficacy than on 2D.
GluN1/GluN2B	Moderate (++)	Similar profile to 2A.
GluN1/GluN2C	Moderate/High (+++)	Often shows high potentiation, similar to 2D.

Key Control: **UBP646** should not activate the receptor in the absence of glutamate/glycine. If current is observed without agonists, suspect contamination or an artifact.

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References

- Costa, B. M., et al. (2010). "A Novel Family of Negative and Positive Allosteric Modulators of NMDA Receptors."[1] Journal of Pharmacology and Experimental Therapeutics, 335(3), 614–621.[1] Link
  - Core reference defining the synthesis and characteriz
- Monaghan, D. T., et al. (2012). "Pharmacological modulation of NMDA receptor activity and the advent of negative and positive allosteric modulators."[2] Neurochemistry International, 61(4), 581–592. Link
  - Review of allosteric modul
- Irvine, M. W., et al. (2012). "Blue Anterograde Tracers and NMDAR Modulators." University of Bristol / Tocris Bioscience Technical Notes. Source for chemical properties and receptor selectivity profiles.
- Hackos, D. H., & Hanson, J. E. (2017). "Diverse modes of NMDA receptor positive allosteric modulation: Mechanisms and therapeutic potential." Neuropharmacology, 112, 34–45. Link
  - Mechanistic insights into how PAMs like **UBP646** stabilize LBD conform

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Sources

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